

An In-depth Technical Guide to the Physical Properties and Solubility of Benzidine

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Compound of Interest

Compound Name: Benzidine

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This technical guide provides a comprehensive overview of the core physical and chemical properties of **benzidine**, a synthetic aromatic amine. The information is presented to support research, development, and safety protocols involving this compound. All quantitative data is summarized in structured tables for ease of reference and comparison.

Core Physical and Chemical Properties

Benzidine is a crystalline solid that is white or slightly reddish-gray and tends to darken upon exposure to air and light.^{[1][2][3][4]} It is a manufactured chemical and does not occur naturally in the environment.^{[1][5]}

Table 1: General and Physical Properties of **Benzidine**

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₂ N ₂	[1] [2] [6] [7]
Molecular Weight	184.24 g/mol	[1] [2] [4] [6] [8]
Appearance	Grayish-yellow, white, or reddish-gray crystalline powder.	[1] [2] [9]
Melting Point	122 to 128 °C (252 to 262 °F; 395 to 401 K)	[2] [4] [10] [11]
Boiling Point	400 to 402 °C (752 to 756 °F; 673 to 675 K)	[1] [2] [4] [6] [10] [11] [12] [13]
Density	1.250 g/cm ³ at 20 °C	[2] [10] [13]

Solubility Profile

Benzidine exhibits varied solubility depending on the solvent and temperature. It is sparingly soluble in cold water but its solubility increases significantly in hot water.[\[2\]](#) It is more readily soluble in organic solvents like ethanol and ether.[\[3\]](#)[\[9\]](#)[\[10\]](#)

Table 2: Solubility of **Benzidine**

Solvent	Solubility	Temperature	Source(s)
Water (cold)	1 g in 2500 mL (0.4 g/L)	Ambient	[1][4]
Water (boiling)	1 g in 107 mL (9.34 g/L)	100 °C	[1][2][4]
Water	400 mg/L	12 °C	[11]
Water	500 mg/L	25 °C	[14]
Ethanol (boiling)	1 g in 5 mL (200 g/L)	Boiling	[1][4]
Ether	1 g in 50 mL (20 g/L)	Ambient	[1][4][10]
Ethanol	Soluble	Not Specified	[3][10][15]

Experimental Protocols: General Methodologies

The following sections describe standard laboratory procedures for determining the key physical properties outlined in this guide. These are general methodologies and are not cited as the specific protocols used to obtain the values for **benzidine** presented in the tables.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid like **benzidine** is typically determined using the capillary method.

Principle: A small, finely powdered sample of the substance is packed into a thin-walled capillary tube, which is then heated in a controlled manner alongside a calibrated thermometer. The temperature range over which the substance melts is observed and recorded.

General Procedure:

- A small amount of the dry, powdered **benzidine** is introduced into a capillary tube, which is sealed at one end.
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.

- The assembly is placed in a heating apparatus, such as a Thiele tube containing mineral oil or an electrically heated melting point apparatus.[9][10]
- The sample is heated slowly and uniformly, typically at a rate of 1-2 °C per minute near the expected melting point.[9]
- The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last crystal melts (completion of melting) are recorded as the melting point range.[10]

Boiling Point Determination (Thiele Tube Method)

For determining the boiling point of a liquid at atmospheric pressure, the Thiele tube method is a common and efficient technique, particularly when only a small amount of substance is available.

Principle: A small amount of the liquid is heated in a tube along with an inverted capillary tube. The temperature at which a continuous stream of bubbles emerges from the capillary and then ceases upon cooling, with the liquid entering the capillary, is taken as the boiling point.

General Procedure:

- A few milliliters of the liquid are placed in a small test tube.
- A capillary tube, sealed at one end, is placed (open end down) into the test tube containing the liquid.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- As the liquid is heated, air trapped in the capillary tube expands and escapes as bubbles.
- Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool.

- The temperature at which the bubbling stops and the liquid is drawn into the capillary tube is recorded as the boiling point.^[5]

Density Determination (Pycnometer Method)

The density of a solid can be accurately determined using a pycnometer, which is a flask with a precisely known volume.

Principle: The density is calculated from the mass of the solid and the volume it displaces. The volume is determined by measuring the mass of a liquid (of known density) that fills the pycnometer with and without the solid sample.

General Procedure:

- The mass of the clean, dry, and empty pycnometer is determined.
- A sample of the solid is placed in the pycnometer, and the combined mass is measured.
- The pycnometer is then filled with a liquid of known density in which the solid is insoluble (e.g., a non-polar solvent for a non-polar solid). Any air bubbles are removed.
- The mass of the pycnometer containing the solid and the liquid is determined.
- Finally, the pycnometer is emptied, cleaned, and filled with only the liquid of known density, and its mass is measured.
- From these mass measurements, the volume of the solid can be calculated, and subsequently, its density (mass/volume) can be determined.

Solubility Determination (Shake-Flask Method)

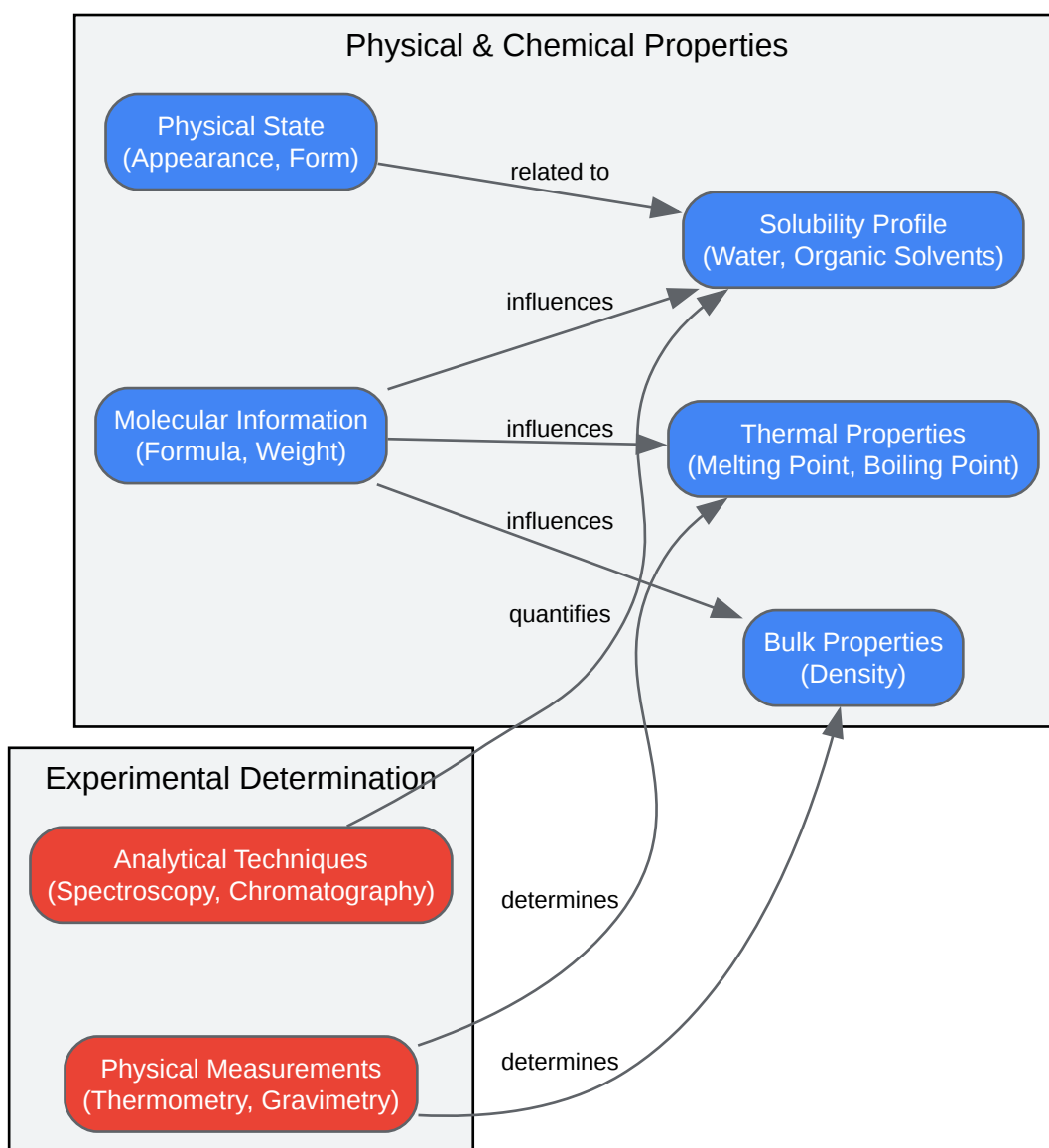
The shake-flask method is a standard procedure for determining the equilibrium solubility of a compound in a specific solvent.

Principle: An excess amount of the solid solute is agitated in a solvent for a prolonged period until equilibrium is reached. The concentration of the solute in the saturated solution is then measured.

General Procedure:

- An excess amount of **benzidine** is added to a flask containing a known volume of the solvent (e.g., water, ethanol).
- The flask is sealed and agitated (e.g., using a shaker bath) at a constant temperature for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- After agitation, the mixture is allowed to stand to let the undissolved solid settle.
- A sample of the supernatant (the saturated solution) is carefully withdrawn, typically after filtration or centrifugation, to remove any undissolved solid particles.
- The concentration of **benzidine** in the clear, saturated solution is then determined using a suitable analytical method, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).
- The solubility is then expressed as the mass of solute per volume or mass of solvent (e.g., g/100 mL).

Logical Relationship Diagram



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Caption: Interrelationship of **Benzidine**'s Properties and Their Determination.

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